

Application Notes and Protocols for AZD1134 in Fear Conditioning Experiments

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Compound of Interest

Compound Name: AZD1134
Cat. No.: B10837641

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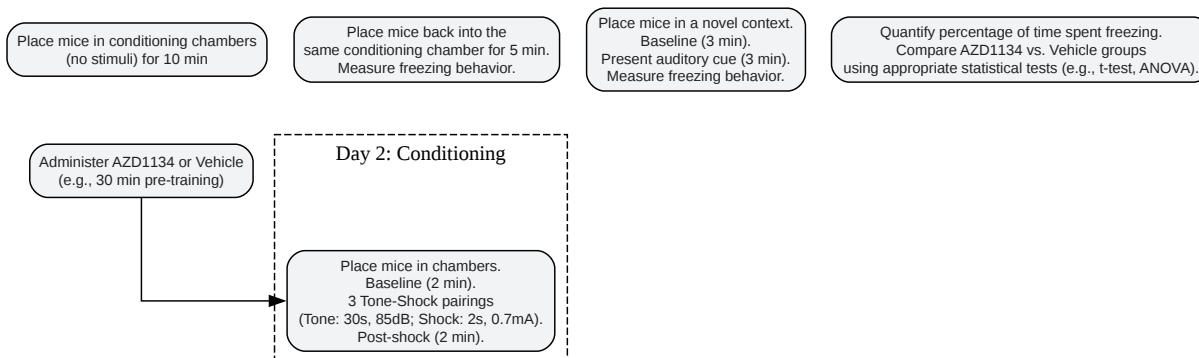
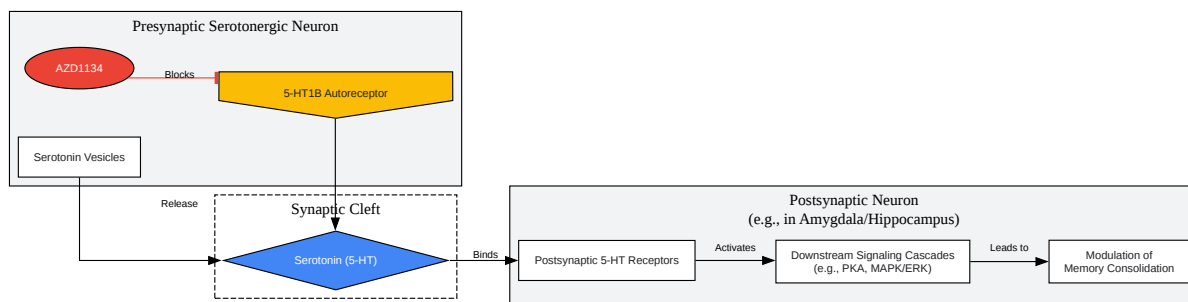
For Researchers, Scientists, and Drug Development Professionals

Introduction

AZD1134 is a potent and selective antagonist of the serotonin 1B receptor (5-HT_{1B}). The 5-HT_{1B} receptor predominantly functions as a presynaptic autoreceptor, regulating the release of serotonin (5-HT). Antagonism of this receptor by **AZD1134** is expected to increase synaptic serotonin levels in key brain regions implicated in mood, anxiety, and memory, such as the hippocampus and amygdala. This document provides a detailed experimental protocol for investigating the effects of **AZD1134** on the acquisition, consolidation, and retrieval of conditioned fear memories in a rodent model. The protocol is designed for both contextual and cued fear conditioning paradigms, allowing for a comprehensive assessment of **AZD1134**'s impact on different forms of associative fear memory.

Putative Signaling Pathway of AZD1134 Action

The proposed mechanism of action for **AZD1134** in modulating fear memory involves the enhancement of serotonergic neurotransmission. By blocking the inhibitory feedback mediated by presynaptic 5-HT_{1B} autoreceptors on serotonin neurons, **AZD1134** leads to increased release of serotonin into the synaptic cleft. This elevated synaptic serotonin can then act on various postsynaptic serotonin receptors on neurons within fear-related circuits, such as the amygdala and hippocampus, thereby modulating neuronal excitability and synaptic plasticity processes that are critical for memory consolidation.



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